

Application Note: Analysis of Endrin Ketone using Gas Chromatography-Mass Spectrometry (GC-MS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Endrin ketone*

Cat. No.: *B8078368*

[Get Quote](#)

Abstract

This application note details a robust and sensitive method for the quantitative analysis of **Endrin ketone** using Gas Chromatography-Mass Spectrometry (GC-MS). Endrin, an organochlorine pesticide, can isomerize to form **Endrin ketone** and Endrin aldehyde under certain environmental or analytical conditions.[1] Monitoring for these degradation products is crucial for accurate toxicological assessment and for verifying the inertness of a GC system.[1] [2] This protocol provides detailed procedures for sample preparation, GC-MS analysis, and data interpretation, making it suitable for researchers, environmental scientists, and professionals in drug development and food safety.

Introduction

Endrin is a highly toxic and persistent organochlorine pesticide that has been used extensively in agriculture.[3] Due to its adverse effects on human health and the environment, its use has been banned or severely restricted in many countries. Endrin can degrade in the environment and during analytical procedures to form metabolites and isomers, including **Endrin ketone** and Endrin aldehyde.[4] The presence of these compounds can be an indicator of Endrin contamination and is also used to assess the performance and inertness of Gas Chromatography (GC) systems, as their formation can be indicative of active sites in the GC inlet.

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile organic compounds like **Endrin ketone**. This application note presents a validated GC-MS method for the analysis of **Endrin ketone** in various matrices, providing the necessary protocols and parameters for accurate and reliable results.

Experimental Protocol

Sample Preparation (Liquid-Solid Extraction)

This protocol is a general guideline and may need to be optimized based on the specific sample matrix.

- **Sample Collection:** Collect a representative sample (e.g., 1 liter of water, 10g of soil, or 5g of homogenized tissue).
- **Extraction:**
 - For liquid samples (e.g., water), pass the sample through a solid-phase extraction (SPE) cartridge (e.g., C18).
 - For solid samples, mix the sample with a drying agent like anhydrous sodium sulfate and extract with a suitable organic solvent (e.g., acetone, n-hexane, or a mixture thereof) using sonication or Soxhlet extraction.
- **Concentration:** Concentrate the resulting extract to a small volume (e.g., 1 mL) using a rotary evaporator or a gentle stream of nitrogen.
- **Cleanup:**
 - Pass the concentrated extract through a cleanup column (e.g., Florisil® or silica gel) to remove interfering matrix components.
 - Elute the analytes with an appropriate solvent or solvent mixture.
- **Final Concentration and Solvent Exchange:** Evaporate the eluate to near dryness and reconstitute the residue in a known volume of a solvent suitable for GC-MS injection (e.g., ethyl acetate or toluene).

GC-MS Analysis

The following parameters can be used as a starting point and should be optimized for the specific instrument and column used.

Parameter	Setting
Gas Chromatograph	Agilent 7890B GC or equivalent
Injection Port	Split/Splitless Inlet
Injection Mode	Splitless
Injection Volume	1 µL
Inlet Temperature	250 °C
Liner	Deactivated, single taper with glass wool
Carrier Gas	Helium
Flow Rate	1.0 - 1.5 mL/min (constant flow)
Column	DB-5ms Ultra Inert, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent)
Oven Program	Initial: 70 °C, hold for 2 min Ramp 1: 25 °C/min to 150 °C Ramp 2: 3 °C/min to 200 °C Ramp 3: 8 °C/min to 280 °C, hold for 10 min
Mass Spectrometer	Agilent 7000C Triple Quadrupole GC/MS or equivalent
Ionization Mode	Electron Ionization (EI)
Ion Source Temp.	230 °C
Quadrupole Temp.	150 °C
Electron Energy	70 eV
Acquisition Mode	Selected Ion Monitoring (SIM) and/or Full Scan

Quantitative Data Summary

The following table summarizes the key quantitative data for the analysis of **Endrin ketone**.

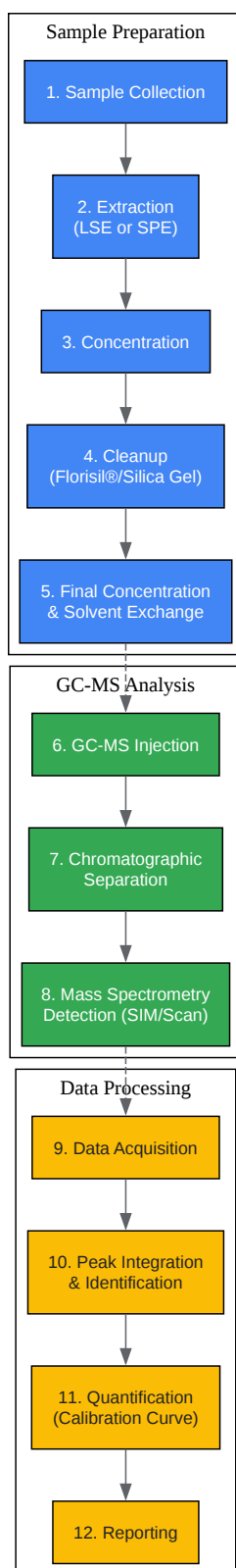
Compound	CAS Number	Molecular Formula	Molecular Weight	Retention Time (approx.)	Quantifier Ion (m/z)	Qualifier Ions (m/z)
Endrin Ketone	53494-70-5	C ₁₂ H ₈ Cl ₆ O	380.91 g/mol	~18-22 min	345	250, 279, 317

Note: Retention times are approximate and can vary depending on the specific GC column and conditions.

Data Analysis and Interpretation

- Identification: The identification of **Endrin ketone** is confirmed by comparing the retention time and the mass spectrum of the peak in the sample chromatogram with that of a certified reference standard. The relative abundances of the qualifier ions should be within a specified tolerance (e.g., $\pm 20\%$) of the quantifier ion.
- Quantification: Create a calibration curve by injecting a series of standard solutions of **Endrin ketone** at different concentrations. The concentration of **Endrin ketone** in the samples is then determined by comparing the peak area of the quantifier ion to the calibration curve.

Visualization of the Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **Endrin ketone** analysis by GC-MS.

Conclusion

The GC-MS method described in this application note provides a reliable and sensitive approach for the analysis of **Endrin ketone**. The detailed protocol for sample preparation and the optimized GC-MS parameters ensure accurate and reproducible results. This method is a valuable tool for monitoring Endrin contamination and for assessing the performance of GC systems. Proper system maintenance, including regular cleaning of the injector port, is crucial to prevent the degradation of Endrin and ensure the accuracy of the results.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. Conveniently Evaluate GC Inlet Inertness with Endrin & DDT Using Our Ready-to-Use Reference Standard [[restek.com](https://www.restek.com)]
- 3. Endrin ketone | C₁₂H₈Cl₆O | CID 62060 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Endrin aldehyde | C₁₂H₈Cl₆O | CID 522524 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Analysis of Endrin Ketone using Gas Chromatography-Mass Spectrometry (GC-MS)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8078368#gas-chromatography-mass-spectrometry-gc-ms-for-endrin-ketone-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com